

# An In-depth Technical Guide on DBMP: Physicochemical Properties

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## Compound of Interest

Compound Name: DBMP

Cat. No.: B053372

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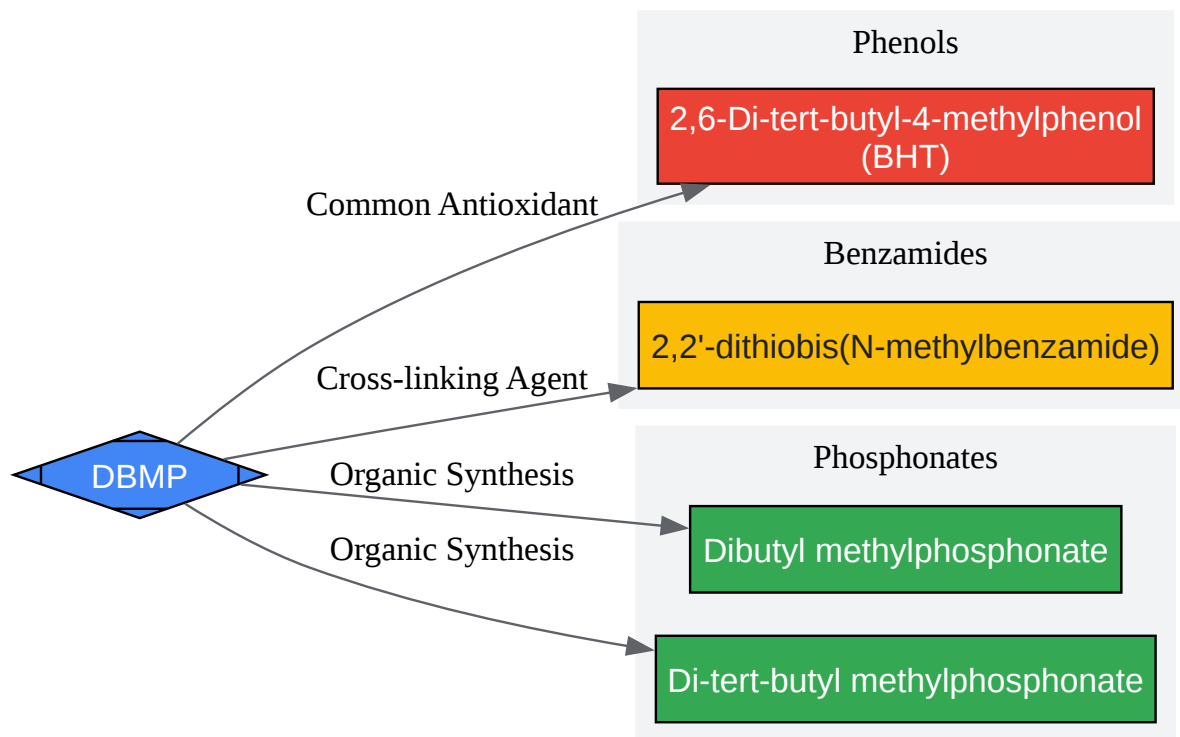
For researchers, scientists, and professionals engaged in drug development, a precise understanding of a compound's fundamental physicochemical properties is paramount. This guide focuses on the Chemical Abstracts Service (CAS) number and molecular weight of compounds that may be abbreviated as **DBMP**. The acronym "**DBMP**" is not universally standardized and can refer to several different chemical entities. To address this ambiguity, this document provides data for the most probable candidates relevant to scientific research.

The following table summarizes the key identification parameters for potential "**DBMP**" compounds, facilitating clear and easy comparison.

Compound Name	Acronym Derivation	CAS Number	Molecular Weight ( g/mol )
2,6-Di-tert-butyl-4-methylphenol	Di-butyl-methylphenol	128-37-0	220.35[1][2][3]
2,2'-dithiobis(N-methylbenzamide)	Dithiobis(methylbenzamide)	2527-58-4	332.44[4][5]
Dibutyl methylphosphonate	Dibutyl methylphosphonate	2404-73-1	208.23[6]
Di-tert-butyl methylphosphonate	Di-tert-butyl methylphosphonate	870777-30-3	Not readily available
Diethyl tert-butylphosphonate	(variant)	19935-93-4	194.21[7]
Di-tert-butyl phosphonate	(variant)	13086-84-5	194.21[8][9]

Note to the Reader: Given the lack of a single, universally accepted chemical entity for the acronym "**DBMP**," it is crucial for researchers to verify the specific compound of interest based on the context of their work, such as starting materials in a synthesis protocol or the subject of a biological assay. The CAS number is the most reliable identifier for a chemical substance.

Below is a logical diagram illustrating the ambiguity of the acronym "**DBMP**" and its potential chemical identities.



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## References

- 1. 2,6-Di-tert-butyl-4-methylphenol = 99.0 GC, powder 128-37-0 [sigmaaldrich.com]
- 2. 2,6-DI-TERT-BUTYL-4-METHYLPHENOL | CAS 128-37-0 [matrix-fine-chemicals.com]
- 3. 2,6-Di-tert-butyl-4-methylphenol, 99% | Fisher Scientific [fishersci.ca]
- 4. Cas 2527-58-4, 2,2'-dithiobis[N-methylbenzamide] | lookchem [lookchem.com]
- 5. shubhlifecare.net [shubhlifecare.net]
- 6. Dibutyl methylphosphonate | C<sub>9</sub>H<sub>21</sub>O<sub>3</sub>P | CID 16994 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. Diethyl tert-butylphosphonate (19935-93-4) for sale [vulcanchem.com]
- 8. Di-tert-butyl Phosphonate 13086-84-5 | TCI AMERICA [tcichemicals.com]
- 9. 13086-84-5|Di-tert-butyl phosphonate|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on DBMP: Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053372#dbmp-cas-number-and-molecular-weight]

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